Spectroscopic Characterization of 1-Cyclopropylpropan-1-amine: A Technical Guide

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Compound of Interest

Compound Name:	*1-Cyclopropylpropan-1-amine*
CAS No.:	*219736-10-4*
Cat. No.:	*B1598367*

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Abstract

This technical guide provides a comprehensive overview of the key spectroscopic data for the characterization of **1-cyclopropylpropan-1-amine**. As a molecule of interest in synthetic and medicinal chemistry, a thorough understanding of its spectral properties is crucial for its unambiguous identification and quality control. This document delves into the theoretical and practical aspects of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) as applied to **1-cyclopropylpropan-1-amine**. While experimental data for this specific molecule is not widely published, this guide will provide predicted spectral features based on established principles and data from analogous structures. This approach offers a robust framework for researchers and drug development professionals working with this and related compounds.

Introduction to 1-Cyclopropylpropan-1-amine and its Spectroscopic Importance

1-Cyclopropylpropan-1-amine ($C_6H_{13}N$) is a primary amine featuring a cyclopropyl group attached to the α-carbon of a propyl amine chain.[1] The presence of the strained three-

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membered cyclopropyl ring and the amine functional group imparts unique chemical properties to the molecule, making it a valuable building block in the synthesis of various organic compounds, including potential pharmaceutical agents.[2]

Accurate structural elucidation is a cornerstone of chemical research and development. Spectroscopic techniques such as NMR, IR, and MS provide a detailed "fingerprint" of a molecule, allowing for its unequivocal identification. This guide will explore the expected spectroscopic data for **1-cyclopropylpropan-1-amine**, providing a foundational understanding for its synthesis, purification, and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for determining the carbon-hydrogen framework of an organic molecule. By analyzing the chemical shifts, splitting patterns (multiplicity), and integration of the signals, a detailed picture of the molecular structure can be constructed.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum of **1-cyclopropylpropan-1-amine** is predicted to exhibit distinct signals corresponding to the different types of protons in the molecule. The electron-withdrawing effect of the amine group and the unique electronic nature of the cyclopropyl ring will significantly influence the chemical shifts.

Experimental Protocol: Acquiring a ^{1}H NMR Spectrum

- Sample Preparation: Dissolve approximately 5-10 mg of **1-cyclopropylpropan-1-amine** in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in an NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- Acquisition: Acquire the ^{1}H NMR spectrum using a standard pulse sequence. A typical experiment would involve a 30° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.

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- Processing: Process the raw data by applying a Fourier transform, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Predicted ^{1}H NMR Data for **1-Cyclopropylpropan-1-amine**

Proton Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration
-NH_2	0.5 - 2.0	Broad Singlet	2H
H-1	~2.5	Multiplet	1H
-CH_2- (propyl)	~1.4	Multiplet	2H
-CH_3	~0.9	Triplet	3H
H-a (cyclopropyl methine)	0.8 - 1.2	Multiplet	1H
H-b, H-c (cyclopropyl methylene)	0.2 - 0.6	Multiplet	4H

Causality behind Predictions: The chemical shift of the proton on the carbon bearing the amine (H-1) is expected to be downfield due to the deshielding effect of the nitrogen atom.[3] The protons of the ethyl group will show a typical triplet for the methyl group and a multiplet for the methylene group due to coupling with each other and with H-1. The cyclopropyl protons are known to appear in the upfield region of the spectrum, often below 1 ppm, due to the anisotropic magnetic field generated by the ring currents.[4] The N-H protons of the primary amine will likely appear as a broad singlet, and their chemical shift can be highly variable depending on the solvent and concentration due to hydrogen bonding.[3]

Diagram: Predicted ^{1}H NMR Splitting Pattern Logic

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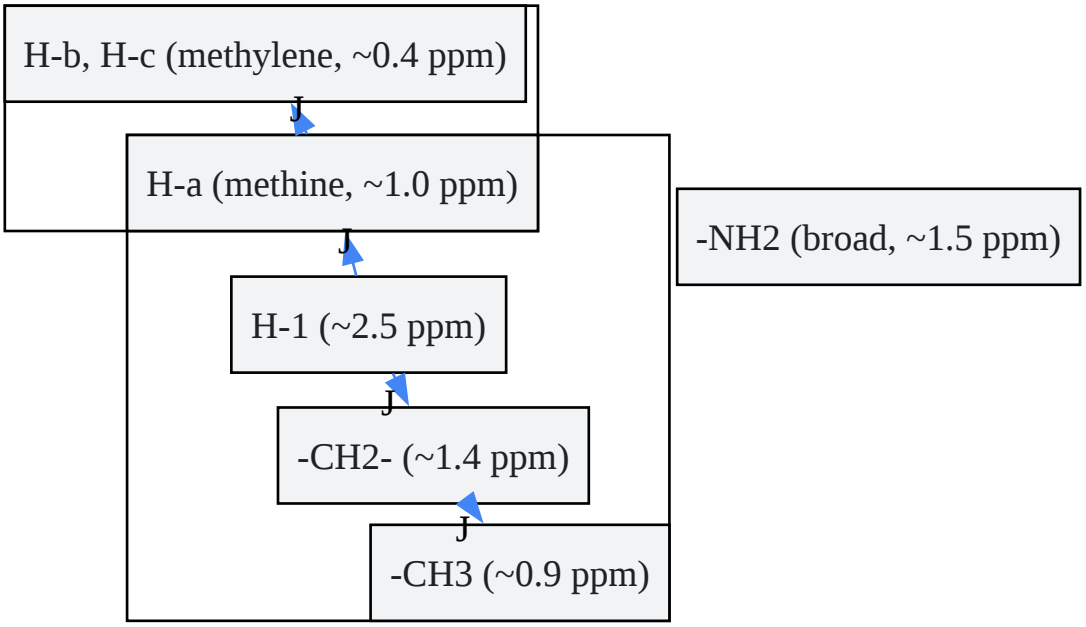

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Caption: Predicted spin-spin coupling in **1-cyclopropylpropan-1-amine**.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. Each unique carbon atom will give rise to a distinct signal.

Experimental Protocol: Acquiring a ^{13}C NMR Spectrum

The protocol is similar to that for ^{1}H NMR, but with a few key differences:

- A larger amount of sample or a longer acquisition time is often required due to the lower natural abundance of the ^{13}C isotope.
- Proton decoupling is typically used to simplify the spectrum, resulting in a single peak for each unique carbon atom.
- Techniques like DEPT (Distortionless Enhancement by Polarization Transfer) can be used to differentiate between CH, CH_2, and CH_3 groups.[5]

Predicted ^{13}C NMR Data for **1-Cyclopropylpropan-1-amine**

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Carbon Assignment	Predicted Chemical Shift (ppm)
C-1	55 - 65
C-2 (propyl)	25 - 35
C-3 (propyl)	10 - 15
C-a (cyclopropyl methine)	10 - 20
C-b, C-c (cyclopropyl methylene)	0 - 10

Causality behind Predictions: The carbon atom attached to the nitrogen (C-1) will be the most downfield due to the electronegativity of nitrogen.[3][6] The carbons of the propyl chain will have chemical shifts similar to those in other aliphatic amines. The cyclopropyl carbons are characteristically found at very high field (low ppm values), sometimes even below 0 ppm, due to the high degree of s-character in the C-C bonds and the ring strain.[7]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: Acquiring an IR Spectrum

- Sample Preparation: The sample can be analyzed as a neat liquid (if boiling point is high enough) between two salt plates (e.g., NaCl or KBr) or as a thin film on a salt plate. Alternatively, a solution in a suitable solvent (e.g., CCl_4) can be used.
- Acquisition: The spectrum is typically recorded using a Fourier Transform Infrared (FTIR) spectrometer. A background spectrum is first collected, followed by the spectrum of the sample.
- Analysis: The positions of the absorption bands (in wavenumbers, cm^{-1}) are correlated with specific functional groups and types of bonds.

Predicted IR Data for **1-Cyclopropylpropan-1-amine**

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Vibrational Mode	Predicted Absorption Range (cm^{-1})	Intensity
N-H Stretch (asymmetric & symmetric)	3300 - 3500	Medium
C-H Stretch (aliphatic)	2850 - 3000	Strong
C-H Stretch (cyclopropyl)	~3080	Medium-Weak
N-H Bend (scissoring)	1590 - 1650	Medium
C-N Stretch	1000 - 1250	Medium-Weak

Causality behind Predictions: As a primary amine, **1-cyclopropylpropan-1-amine** is expected to show two N-H stretching bands in the 3300-3500 cm^{-1} region, corresponding to the symmetric and asymmetric stretching vibrations.[8][9] The presence of C-H bonds in the propyl chain will result in strong absorptions in the 2850-3000 cm^{-1} range.[8] The C-H bonds of the cyclopropyl ring are expected to absorb at a slightly higher frequency (~3080 cm^{-1}) due to the increased s-character of the C-H bonds. The N-H bending vibration is characteristic of primary amines and appears in the 1590-1650 cm^{-1} region.[3][9] The C-N stretching vibration is typically found in the fingerprint region.[3]

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and the fragmentation pattern of a compound, which can be used to deduce its structure.

Experimental Protocol: Acquiring a Mass Spectrum

- Sample Introduction: The sample is introduced into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- Ionization: The sample molecules are ionized, for example, by electron ionization (EI) or chemical ionization (CI). Electrospray ionization (ESI) is common for LC-MS.

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- Mass Analysis: The ions are separated according to their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z.

Predicted Mass Spectrometry Data for **1-Cyclopropylpropan-1-amine**

The molecular formula of **1-cyclopropylpropan-1-amine** is $C_6H_{13}N$, with a monoisotopic mass of 99.1048 g/mol .[1]

Predicted Adducts and m/z Values

Adduct	Predicted m/z
$[M+H]^+$	100.1121
$[M+Na]^+$	122.0940

Data sourced from PubChem predictions.[1]

Predicted Fragmentation Pattern:

Under electron ionization (EI), the molecular ion ($[M]^{+\cdot}$ at m/z 99) would be expected to undergo fragmentation. Key fragmentation pathways would likely involve:

- α-Cleavage: The bond between C-1 and C-2 of the propyl chain is likely to break, leading to the formation of a stable iminium ion. This is a very common fragmentation pathway for amines.
- Loss of the Propyl Group: Cleavage of the bond between the cyclopropyl ring and the α-carbon.
- Ring Opening of the Cyclopropyl Group: The strained cyclopropyl ring may undergo rearrangement and fragmentation.

Diagram: Predicted Mass Spectrometry Fragmentation Workflow

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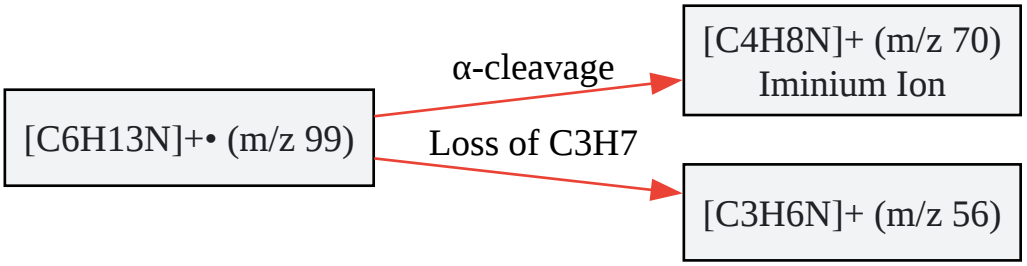

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Caption: Predicted major fragmentation pathways for **1-cyclopropylpropan-1-amine**.

Conclusion

The spectroscopic techniques of NMR, IR, and MS provide a powerful and complementary suite of tools for the structural elucidation of **1-cyclopropylpropan-1-amine**. This guide has outlined the predicted spectral data based on fundamental principles and comparison with analogous structures. The provided information serves as a valuable resource for researchers in the synthesis, identification, and quality control of this and related compounds. It is important to note that while these predictions are based on sound scientific principles, experimental verification is always the gold standard in chemical characterization.

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